

Z-VEID-FMK: A Technical Guide to its Role in Cellular Disassembly

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z-VEID-FMK

Cat. No.: B1150351

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Z-VEID-FMK is a highly specific, cell-permeable, and irreversible inhibitor of caspase-6, a key executioner enzyme in the apoptotic cascade.^{[1][2][3][4]} This technical guide provides an in-depth overview of **Z-VEID-FMK**, its mechanism of action, and its critical involvement in the intricate processes of cellular disassembly. Understanding the function of **Z-VEID-FMK** is paramount for research in apoptosis, neurodegenerative diseases, and the development of novel therapeutic interventions.

Caspases, a family of cysteine-aspartic proteases, are central to the initiation and execution of programmed cell death. Caspase-6, in particular, plays a crucial role in the breakdown of cellular structures by cleaving specific protein substrates, leading to the morphological hallmarks of apoptosis.^{[5][6]} **Z-VEID-FMK** serves as an invaluable tool to dissect the specific contributions of caspase-6 in these pathways.

Mechanism of Action

Z-VEID-FMK is a synthetic tetrapeptide (Z-Val-Glu-Ile-Asp) linked to a fluoromethylketone (FMK) group. This design allows it to specifically target and inhibit caspase-6. The peptide sequence mimics the cleavage site recognized by caspase-6, guiding the inhibitor to the enzyme's active site. The FMK group then forms a covalent bond with the cysteine residue in

the active site, leading to irreversible inhibition of its proteolytic activity. The benzyloxycarbonyl (Z) group at the N-terminus enhances the cell permeability of the inhibitor.

Quantitative Data

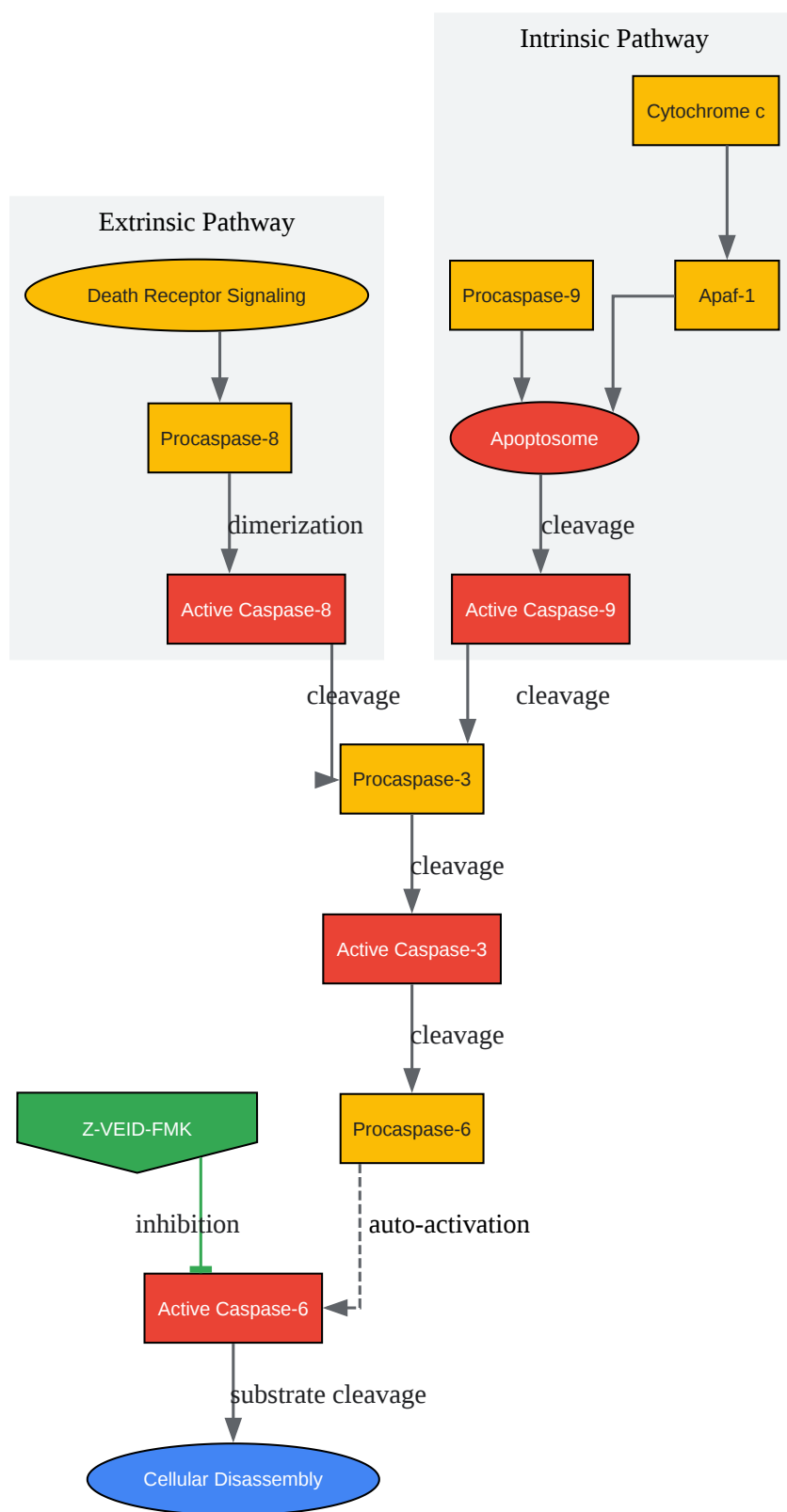
The efficacy of **Z-VEID-FMK** is demonstrated by its ability to inhibit caspase-6 activity and subsequent apoptotic events. While a comprehensive IC50 profile against all caspases is not readily available in a single source, the existing data highlights its selectivity for caspase-6.

Inhibitor	Target	IC50 / Effective Concentration	Assay System	Reference
VEID-CHO (similar to Z-VEID-FMK)	Caspase-6	64 ± 20 nM	Lamin-based ELISA	[7]
VEID-CHO (similar to Z-VEID-FMK)	Caspase-6	56 ± 6 nM	VEID-based fluorometric assay	[7]
Z-VEID-FMK	Caspase-6	50 µM (effective concentration)	Inhibition of drug-induced caspase-6 activity and apoptosis in HepG2 cells	[1][3]
Z-VAD-FMK (pan-caspase inhibitor)	Caspase-6	44 µM	Inhibition of lamin A/C cleavage	Not explicitly cited

Note: IC50 values can vary depending on the assay conditions and substrate used.

Signaling Pathways

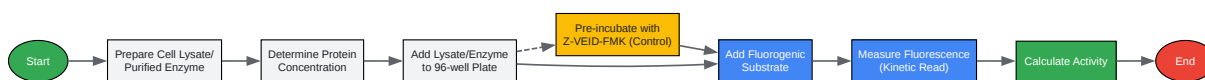
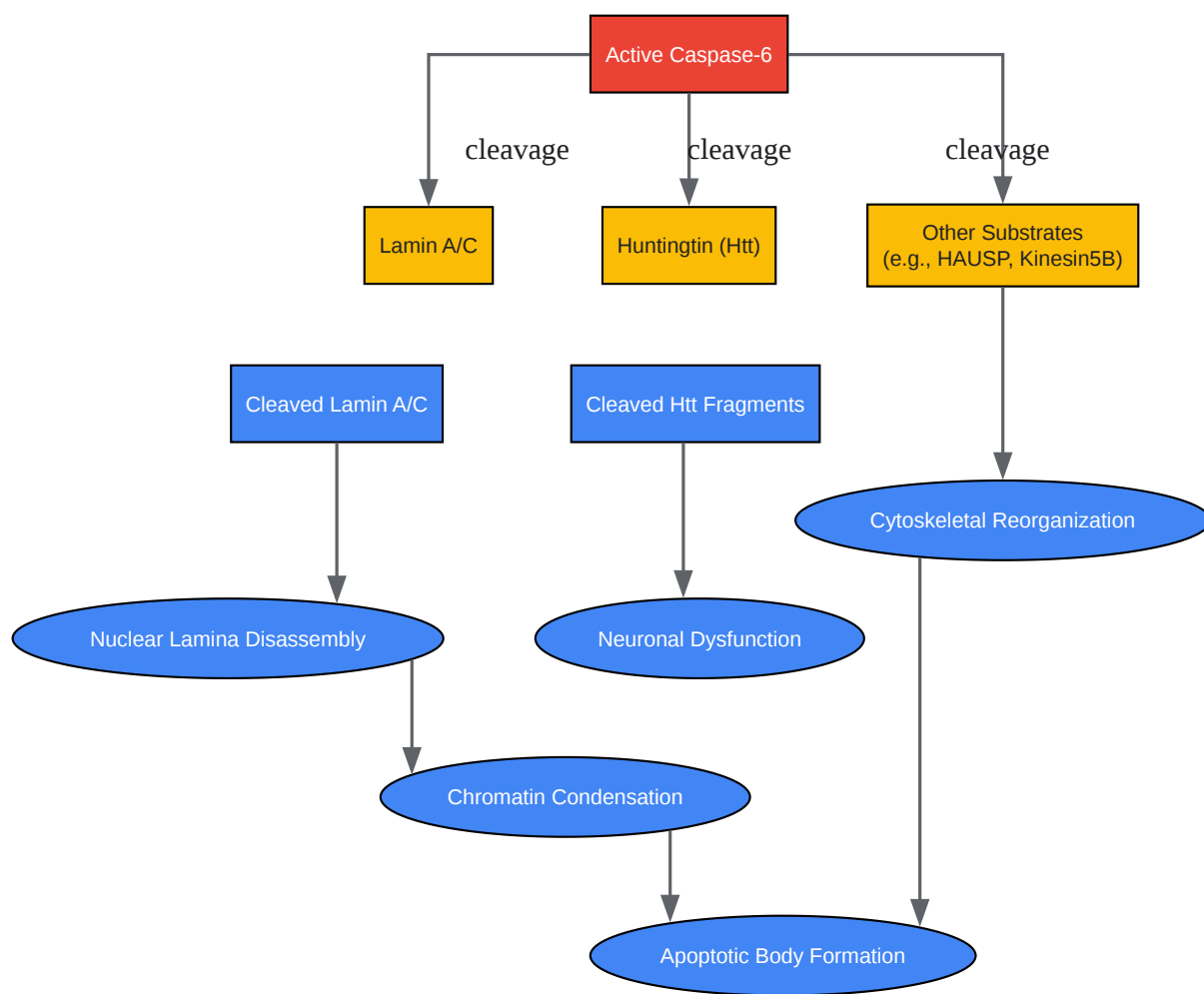
Caspase-6 is activated through a proteolytic cascade initiated by either intrinsic (mitochondrial) or extrinsic (death receptor) apoptotic pathways. Once activated, caspase-6 proceeds to cleave a specific set of cellular substrates, leading to the systematic disassembly of the cell.



[Click to download full resolution via product page](#)

Caption: Caspase-6 Activation Pathways.

The cleavage of specific substrates by caspase-6 is a critical step in cellular disassembly.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Caspase inhibitor z-VAD-FMK inhibits keratocyte apoptosis, but promotes keratocyte necrosis, after corneal epithelial scrape - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. apexbt.com [apexbt.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Caspase inhibitor z-DEVD-fmk attenuates calpain and necrotic cell death in vitro and after traumatic brain injury - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Caspase-6 gene disruption reveals a requirement for lamin A cleavage in apoptotic chromatin condensation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Caspase-6 gene disruption reveals a requirement for lamin A cleavage in apoptotic chromatin condensation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Read by QxMD [qxmd.com]
- To cite this document: BenchChem. [Z-VEID-FMK: A Technical Guide to its Role in Cellular Disassembly]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1150351#z-veid-fmk-and-its-involvement-in-cellular-disassembly]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com